

Technical Guide: Safety Data for 4-Carboethoxypiperidine-d9

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Compound of Interest

Compound Name: 4-Carboethoxypiperidine-d9

Cat. No.: B15553569

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a summary of safety data. A specific Safety Data Sheet (SDS) for **4-Carboethoxypiperidine-d9** was not available. The following information is adapted from the SDS for the non-deuterated analogue, 4-Carboethoxypiperidine, and related piperidine derivatives. Deuterated compounds are not expected to have significantly different chemical hazards; however, users should handle this substance with the care required for a novel compound and refer to a certified SDS for the specific product being used.

Section 1: GHS Hazard Identification

This compound is classified as hazardous. The primary hazards associated with its non-deuterated analogue are outlined below.

GHS Classification (in accordance with OSHA Hazard Communication Standard, 29 CFR 1910.1200):

Hazard Class	Category
Flammable liquids	Category 2
Acute toxicity, Oral	Category 4
Acute toxicity, Inhalation	Category 3
Acute toxicity, Dermal	Category 3
Skin corrosion	Sub-category 1B
Serious eye damage	Category 1
Short-term (acute) aquatic hazard	Category 3

Hazard Pictograms:

Danger

Hazard Statements:

- H225: Highly flammable liquid and vapour.[\[1\]](#)
- H302: Harmful if swallowed.[\[1\]](#)
- H311 + H331: Toxic in contact with skin or if inhaled.[\[1\]](#)
- H314: Causes severe skin burns and eye damage.[\[1\]](#)
- H402: Harmful to aquatic life.[\[1\]](#)
- H410: Very toxic to aquatic life with long lasting effects.

Section 2: Physical and Chemical Properties

The following data are derived from the non-deuterated form of 4-Carboethoxypiperidine.

Property	Value	Method
Melting Point / Range	-13 °C (9 °F)	lit.[1]
Boiling Point / Range	106 °C (223 °F)	lit.[1]
Density	0.862 g/cm ³ (at 20 °C / 68 °F)	lit.[1]
Partition Coefficient (n-octanol/water)	log Pow: 0.64 - 0.7 (at 20 °C / 68 °F)	lit.[1]

Bioaccumulation is not expected based on the partition coefficient.[1]

Section 3: Exposure Controls and Personal Protection

Adherence to proper laboratory safety protocols is essential when handling this compound.

Engineering Controls:

- Use only outdoors or in a well-ventilated area.[1][2][3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Ensure eyewash stations and safety showers are close to the workstation location.[2][3][4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles. Use a face shield if splashing is possible.[1]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and flame-retardant antistatic protective clothing.[1] Immediately change contaminated clothing.[1]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below exposure limits, a NIOSH-approved respirator is recommended.

Handling and Storage:

- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][4]
- Keep container tightly closed.[1][2][5]
- Ground and bond container and receiving equipment to prevent static discharges.[1]
- Store in a well-ventilated place. Keep cool.[4]

Section 4: First-Aid and Emergency Procedures

Experimental Protocols: Detailed experimental protocols for the toxicological studies cited in the source SDS are not provided. The data are based on literature values. The following are procedural recommendations for emergency situations.

Exposure Route	First-Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a physician immediately. If breathing stops, apply artificial respiration.[1][2][4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[1][2][4]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do not induce vomiting (risk of perforation).[1][4]

Fire-Fighting Measures:

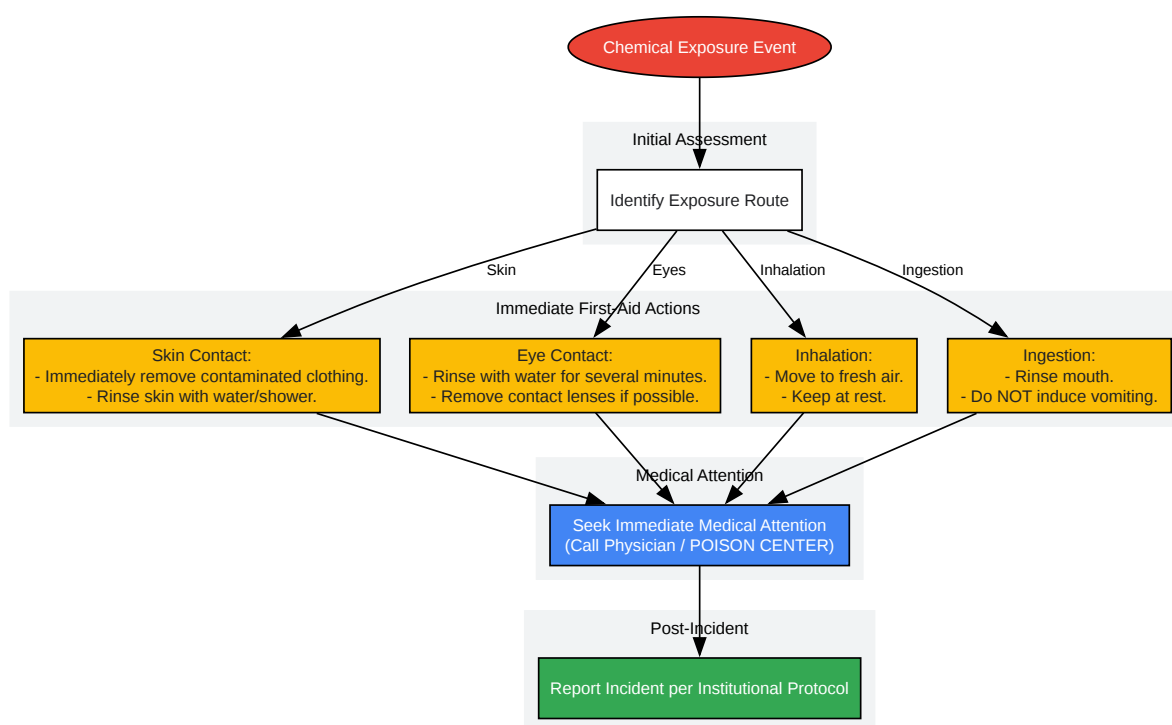
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards: Vapours may form explosive mixtures with air at ambient temperatures.[1]
Hazardous combustion products include carbon oxides and nitrogen oxides.[4]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[1][4]

Visualizations

Emergency Response Workflow for Chemical Exposure

The following diagram outlines the logical steps for responding to an accidental exposure to 4-Carboethoxypiperidine based on the provided safety information.



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Caption: Workflow for emergency response to chemical exposure.

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